

Application of Linoleyl Laurate in Cosmetic and Pharmaceutical Emulsions: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Linoleyl laurate*

Cat. No.: *B15551482*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Linoleyl laurate is an ester of linoleyl alcohol and lauric acid, valued in cosmetic and pharmaceutical formulations for its emollient, texture-enhancing, and potential drug delivery-enhancing properties. Its biocompatibility and ability to integrate into the lipid matrix of the skin make it a versatile ingredient in the development of sophisticated emulsion systems. This document provides detailed application notes and protocols for the use of **linoleyl laurate** in both cosmetic and pharmaceutical emulsions.

Physicochemical Properties and Functions

Linoleyl laurate is a lipophilic ingredient that serves multiple functions in emulsion formulations. Its primary roles include:

- **Emollient:** It softens and soothes the skin by forming a protective layer that helps to reduce water loss.
- **Texture Enhancer:** It contributes to a smooth, non-greasy feel in creams and lotions, improving their sensory characteristics.

- **Emulsion Stabilizer:** It can help to stabilize emulsions by influencing the viscosity and interfacial tension of the formulation.[\[1\]](#)
- **Penetration Enhancer:** As a fatty acid ester, it may facilitate the penetration of active pharmaceutical ingredients (APIs) through the stratum corneum.

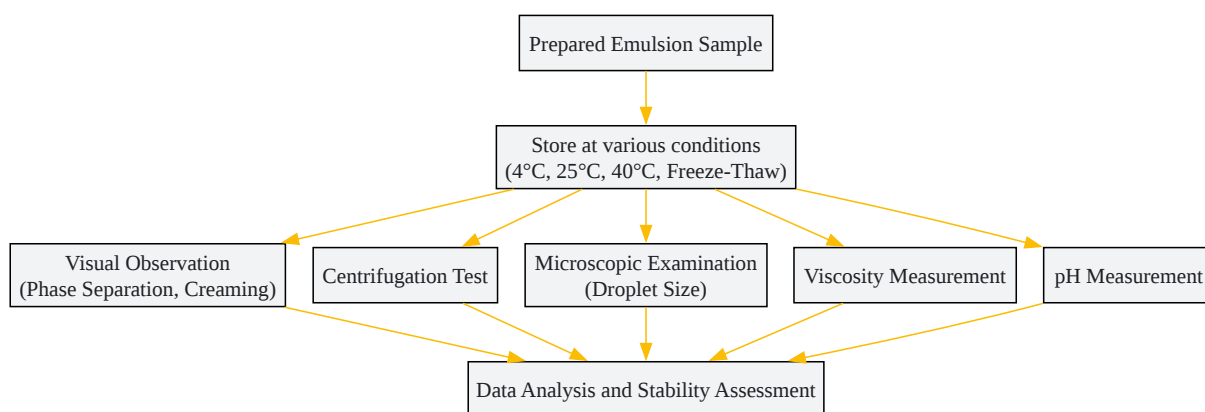
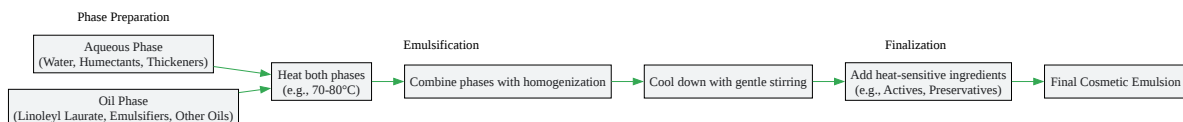
While specific quantitative data for **linoleyl laurate** is not readily available in the reviewed literature, its chemical similarity to other fatty acid esters like lauryl laurate suggests it would be used in comparable concentration ranges.

Property	Typical Value (for related esters)	Source
Typical Use Level in Cosmetics	2 - 40% (as Lauryl Laurate)	
Function	Emollient, Texture Enhancer, Emulsion Stabilizer	[1] [2]
Solubility	Oil	

Application in Cosmetic Emulsions

In cosmetics, **linoleyl laurate** is utilized to create elegant and effective skincare and makeup products. Its ability to impart a silky, smooth feel without greasiness makes it a desirable component in moisturizers, serums, foundations, and hair care products.[\[2\]](#)

Logical Workflow for Cosmetic Emulsion Formulation



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ulprospector.com [ulprospector.com]
- 2. specialchem.com [specialchem.com]
- To cite this document: BenchChem. [Application of Linoleyl Laurate in Cosmetic and Pharmaceutical Emulsions: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15551482#application-of-linoleyl-laurate-in-cosmetic-and-pharmaceutical-emulsions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com